

Technical Guide: Safety Data for 2,5-Dimethoxy-d6-4-methyl-benzene

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Compound of Interest

Compound Name: 2,5-Dimethoxy-d6-4-methyl-benzene

Cat. No.: B129009

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document is an in-depth technical guide and not a substitute for a certified Safety Data Sheet (SDS). A specific SDS for **2,5-Dimethoxy-d6-4-methyl-benzene** was not available at the time of writing. The information presented here is primarily based on the safety data for the non-deuterated analogue, 2,5-Dimethoxytoluene, and general knowledge of deuterated compounds. The toxicological and physical properties of a deuterated compound are generally very similar to its non-deuterated counterpart. Always consult the SDS provided by the supplier before handling any chemical.

Chemical Identification and Physical Properties

2,5-Dimethoxy-d6-4-methyl-benzene is a deuterated form of 2,5-Dimethoxy-4-methylbenzene (also known as 2,5-dimethoxytoluene). The primary difference is the replacement of six hydrogen atoms with deuterium atoms on the methoxy groups, leading to a higher molecular weight.

Table 1: Physical and Chemical Properties

Property	Value	Source
Chemical Name	2,5-Dimethoxy-d6-4-methyl-benzene	-
Synonyms	2,5-Di(methoxy-d3)toluene-d6; 1,4-Di(methoxy-d3)-2-methyl-benzene	[1]
CAS Number	58262-06-9	[1]
Molecular Formula	C ₉ H ₆ D ₆ O ₂	[1]
Molecular Weight	158.23 g/mol	[1]
Appearance	Not specified, likely a solid or liquid	-
Boiling Point	Not available for deuterated compound. (2,5-Dimethoxytoluene: Not available)	-
Melting Point	Not available for deuterated compound. (2,5-Dimethoxytoluene: Not available)	-
Flash Point	Combustible material. (For a similar compound, 2,3-Dimethoxytoluene, the flash point is 85 °C / 185 °F)	[2]
Solubility	Likely immiscible with water.	[2]

Hazard Identification and Toxicological Data

The toxicological properties of **2,5-Dimethoxy-d6-4-methyl-benzene** have not been fully investigated.[2] The primary hazards are expected to be similar to those of related dimethoxytoluene compounds.

GHS Hazard Statements for Structurally Similar Compounds:

- Causes skin irritation.[\[3\]](#)
- Causes serious eye irritation.[\[4\]](#)
- May cause respiratory irritation.[\[4\]](#)[\[5\]](#)
- Harmful to aquatic life.

Table 2: Toxicological Summary (Based on Analogous Compounds)

Effect	Observation	Source
Acute Toxicity	The toxicological properties have not been fully investigated.	[2]
Skin Corrosion/Irritation	Causes skin irritation.	[3]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[4]
Respiratory/Skin Sensitization	No information available.	[2]
Germ Cell Mutagenicity	No information available.	[2]
Carcinogenicity	No ingredient of this product present at levels greater than or equal to 0.1% is identified as a known or anticipated carcinogen by NTP or IARC.	
Reproductive Toxicity	No information available.	[2]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	[4] [5]
Specific Target Organ Toxicity (Repeated Exposure)	None known.	[2]
Aspiration Hazard	No information available.	[2]

Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.
[2]

Experimental Protocols: Safe Handling and Emergency Procedures

Given the limited specific data, a cautious approach based on handling similar aromatic ethers is mandatory.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential to minimize exposure.[6]

- **Eye and Face Protection:** Chemical splash goggles meeting ANSI Z87.1 standards are required. A face shield should be worn over goggles if there is a significant risk of splashing.
[2][6]
- **Hand Protection:** Chemical-resistant gloves, such as disposable nitrile gloves, should be worn. Change gloves immediately upon contamination. For prolonged handling, heavier-duty gloves may be necessary.[6]
- **Body Protection:** A flame-resistant lab coat, fully buttoned, is required. Clothing underneath should be made of natural fibers like cotton and cover the entire body.[6]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[6]

Handling and Storage

- **Handling:** Handle in accordance with good industrial hygiene and safety practices.[2] Avoid contact with skin, eyes, or clothing.[2] Avoid ingestion and inhalation.[2] Keep away from open flames, hot surfaces, and sources of ignition.[2] Take precautionary measures against static discharges.[2]
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.[2] Keep away from heat, sparks, and flame.[2] Incompatible with oxidizing agents.[2]

First-Aid Measures

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[2\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention immediately if symptoms occur.[\[2\]](#)
- Inhalation: Remove to fresh air. Get medical attention immediately if symptoms occur.[\[2\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[\[2\]](#)

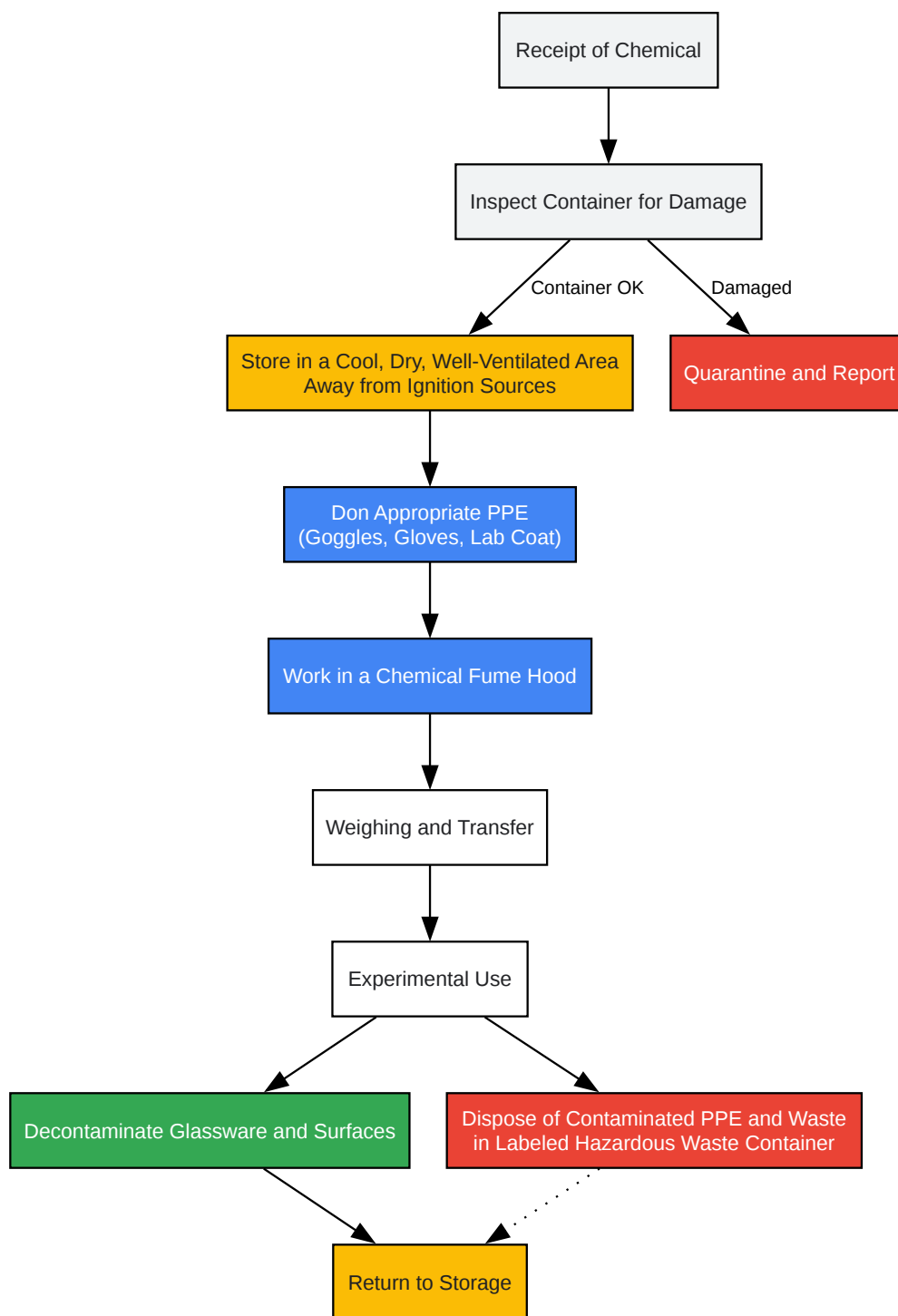
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), or powder.[\[2\]](#) Water mist may be used to cool closed containers.[\[2\]](#)
- Specific Hazards: Combustible material.[\[2\]](#) Containers may explode when heated.[\[2\]](#) Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO₂).[\[2\]](#)
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[2\]](#)

Visualized Workflows

Safe Handling Workflow

The following diagram outlines the logical workflow for safely handling **2,5-Dimethoxy-d6-4-methyl-benzene** from receipt to disposal.

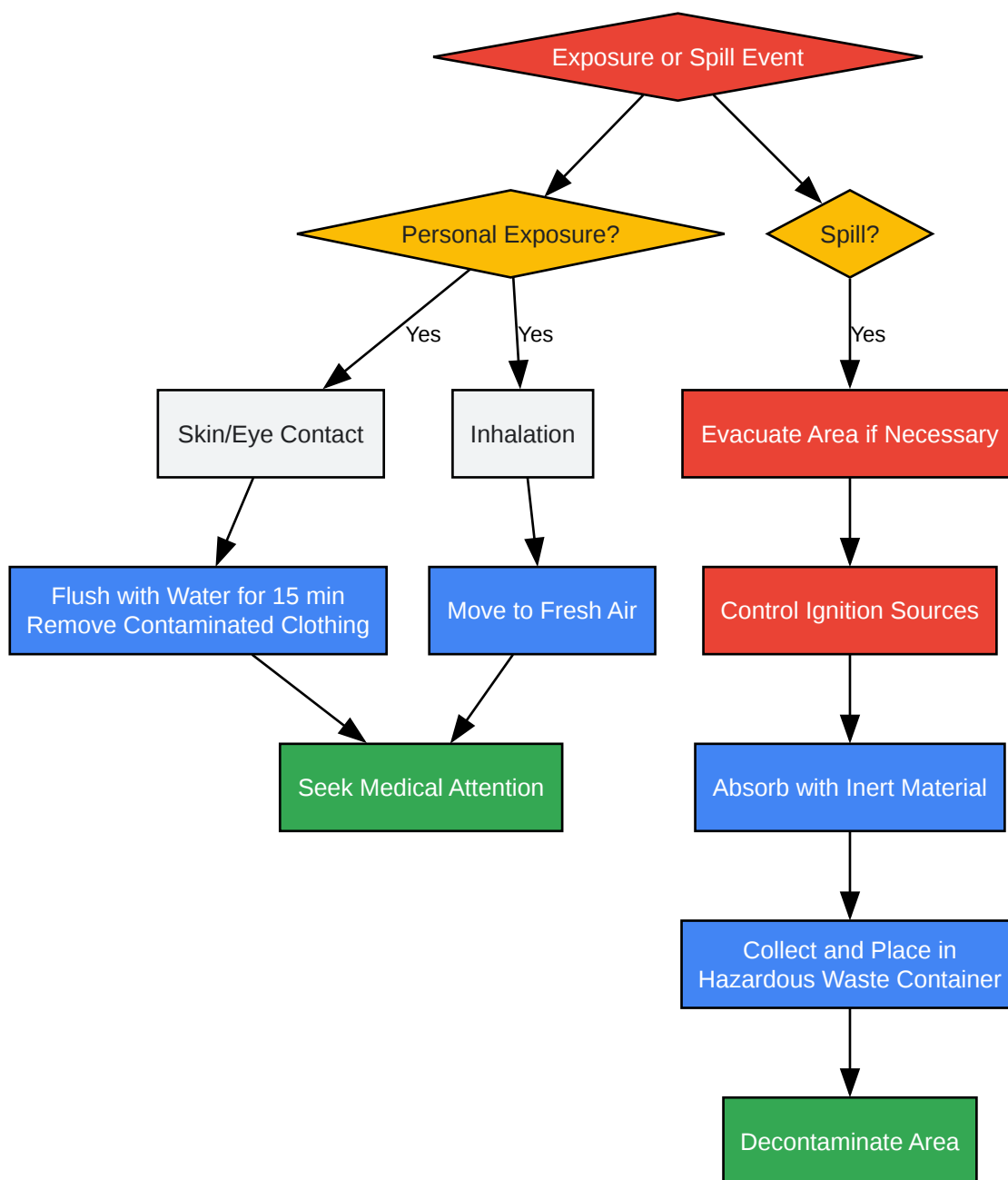


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Caption: Safe handling workflow for **2,5-Dimethoxy-d6-4-methyl-benzene**.

Emergency Response Logic

This diagram illustrates the decision-making process in the event of an exposure or spill.



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Caption: Emergency response flowchart for exposure or spills.

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